

# An In-depth Technical Guide to 2-Chloro-4-methylaniline

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## Compound of Interest

Compound Name: 2-(Chloromethyl)-4-methylaniline

Cat. No.: B8465793

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## Abstract

This technical guide provides a comprehensive overview of 2-Chloro-4-methylaniline, a key chemical intermediate in the pharmaceutical and dye industries. The document details its chemical and physical properties, safety information, and primary applications. A significant focus is placed on its role as a precursor in the synthesis of active pharmaceutical ingredients, including certain HIV-1 reverse transcriptase inhibitors. This guide also includes illustrative experimental protocols for its synthesis and a diagrammatic representation of the mechanism of action for non-nucleoside reverse transcriptase inhibitors, a class of drugs for which this compound serves as a building block.

## Chemical and Physical Properties

2-Chloro-4-methylaniline, also known as 2-chloro-p-toluidine or 4-amino-3-chlorotoluene, is an aromatic amine with the chemical formula  $C_7H_8ClN$ .<sup>[1]</sup> It presents as a colorless to pale yellow or brown liquid.<sup>[2][3]</sup> This compound is sparingly soluble in water but soluble in methanol.<sup>[2][4]</sup>

Table 1: Chemical Identifiers for 2-Chloro-4-methylaniline

Identifier	Value
CAS Number	615-65-6
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN[1]
Molecular Weight	141.60 g/mol [1]
IUPAC Name	2-chloro-4-methylaniline[1]
Synonyms	2-Chloro-p-toluidine, 4-Amino-3-chlorotoluene[1]
InChI	InChI=1S/C7H8ClN/c1-5-2-3-7(9)6(8)4-5/h2-4H,9H2,1H3[1]
InChIKey	XGYLSRFSXKAYCR-UHFFFAOYSA-N[1]
Canonical SMILES	CC1=CC(=C(C=C1)N)Cl[1]

Table 2: Physical and Chemical Properties of 2-Chloro-4-methylaniline

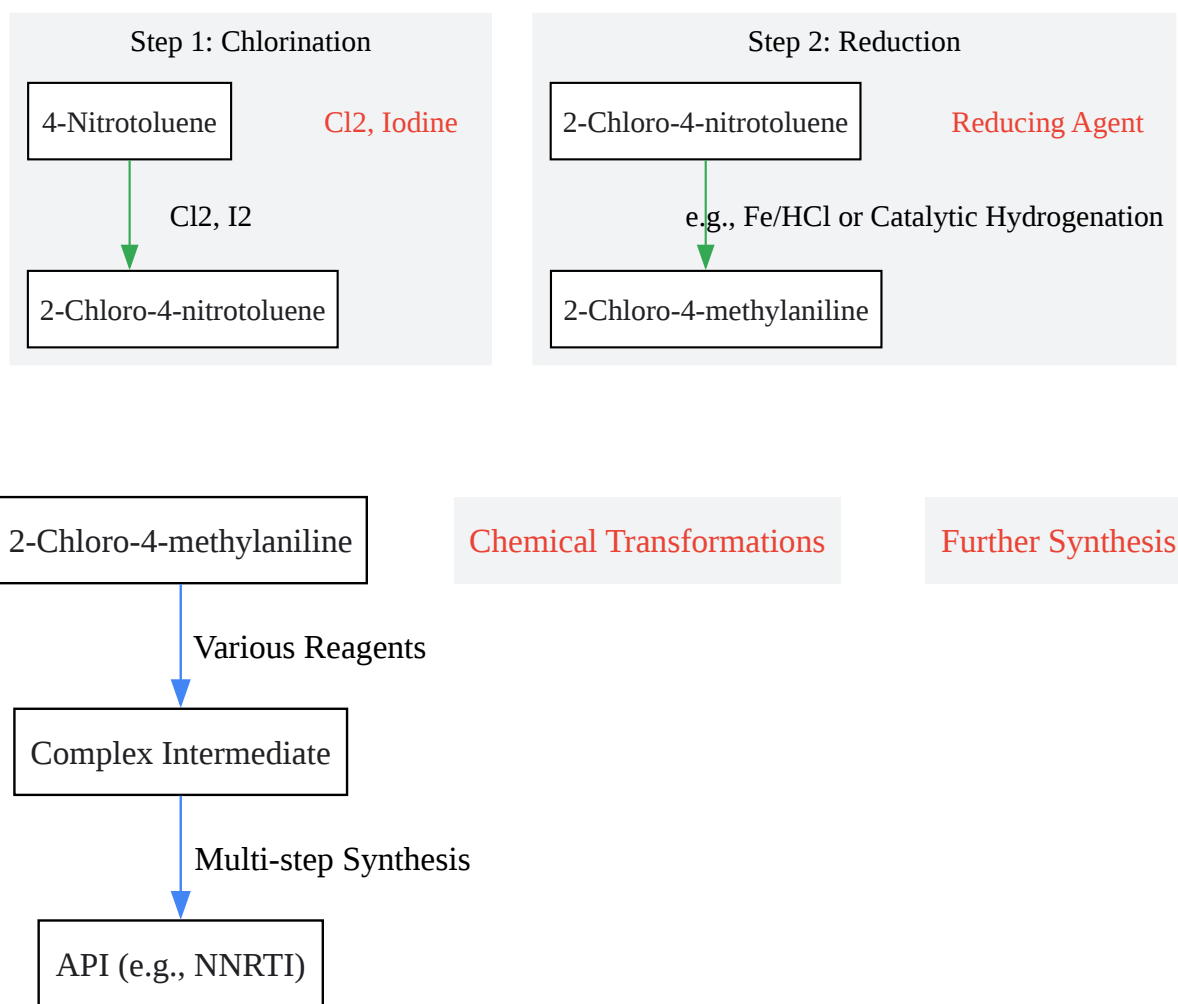
Property	Value
Melting Point	7 °C (lit.)[4]
Boiling Point	223-225 °C (lit.)[4]
Density	1.151 g/mL at 25 °C (lit.)[4]
Refractive Index	n <sub>20/D</sub> 1.575 (lit.)[4]
Flash Point	99 °C (closed cup)[4]
Solubility	Sparingly soluble in water, soluble in methanol. [2][4]

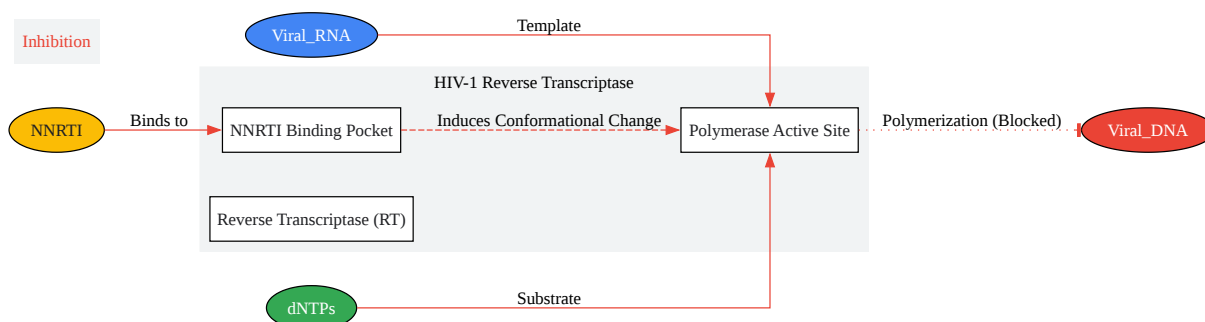
## Synthesis and Reactions

2-Chloro-4-methylaniline is primarily synthesized through the chlorination of p-toluidine or the reduction of 2-chloro-4-nitrotoluene. The choice of synthetic route can depend on the availability of starting materials and the desired scale of production.

## Illustrative Synthesis Workflow

The following diagram outlines a common synthetic pathway for 2-Chloro-4-methylaniline starting from 4-nitrotoluene.





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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-4-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8465793#what-is-2-chloromethyl-4-methylaniline]

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